

Technical Monograph: Structural Elucidation & Impurity Profiling of 4-Octylphenethyl Methanesulfonate

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Compound of Interest

Compound Name:	4-Octylphenethyl methanesulfonate
CAS No.:	162358-06-7
Cat. No.:	B122396

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Executive Summary

4-Octylphenethyl methanesulfonate ($C_{17}H_{28}O_3S$) is a lipophilic sulfonate ester commonly encountered as an intermediate in the synthesis of Fingolimod (FTY720) and its deuterated analogs. As an alkyl mesylate, it possesses a structural alert for genotoxicity (alkylating agent). Unlike volatile lower alkyl mesylates (MMS, EMS), its high molecular weight (312.47 g/mol) and lipophilicity present unique challenges in detection and purging.

This guide outlines the definitive structural elucidation workflow, distinguishing this molecule from its hydrolysis product (alcohol) and potential regioisomers, while establishing a control strategy compliant with ICH M7 guidelines.

Synthetic Origin & Chemical Context[1][2][3]

To accurately elucidate the structure, one must understand the synthetic vector. This molecule is typically generated via the nucleophilic substitution of 4-octylphenethyl alcohol with

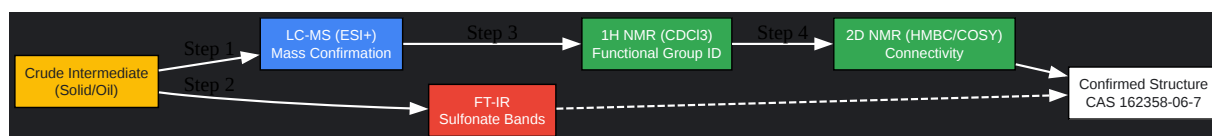
methanesulfonyl chloride (MsCl) in the presence of a base (TEA or DIPEA).

Reaction Scheme

Critical Quality Attribute (CQA): The conversion of the hydroxyl group to the mesylate is the defining transformation. Analytical monitoring must confirm the disappearance of the broad -OH stretch (IR) and the downfield shift of the ethylene protons (NMR).

Analytical Strategy: The Elucidation Workflow

The following workflow ensures orthogonal validation of the structure, separating the target analyte from the matrix.



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Figure 1: Orthogonal analytical workflow for structural confirmation.

Detailed Structural Elucidation

Mass Spectrometry (LC-MS/ESI)[4][5]

Due to the lability of the sulfonate ester, the molecular ion

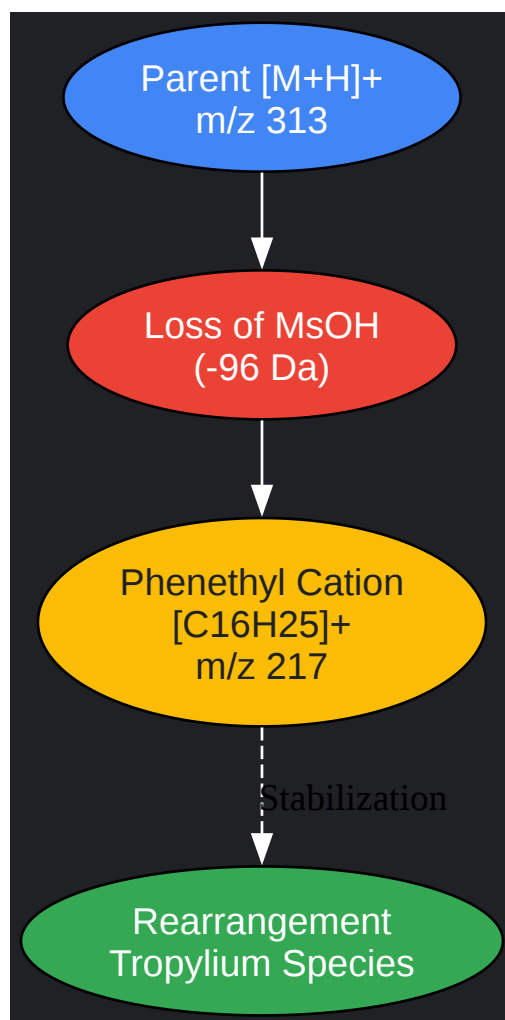
is often weak. Soft ionization (ESI) in positive mode is preferred.

- Parent Ion: Expect

at m/z 335.16 or

at m/z 330.2.

- Fragmentation Pattern: The mesylate group is a good leaving group. High-energy collision (CID) typically yields the 4-octylphenethyl cation (m/z 217) via the loss of methanesulfonic acid (MsOH, 96 Da).



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Figure 2: Predicted ESI-MS fragmentation pathway showing the characteristic loss of the mesylate group.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for confirming the mesylation. The diagnostic shift occurs at the methylene group adjacent to the oxygen.

Solvent: CDCl₃ (Chloroform-d) is recommended due to the molecule's lipophilicity.

Table 1: ¹H NMR Assignment (400 MHz, CDCl₃)

Position	Moiety	Chemical Shift (, ppm)	Multiplicity	Integration	Diagnostic Note
1	-CH ₂ -OMs	4.40	Triplet (t)	2H	Key Signal. Shifts downfield from ~3.8 ppm (alcohol) to 4.4 ppm upon mesylation.
2	Ar-CH ₂ -	3.02	Triplet (t)	2H	Benzylic methylene.
3	-SO ₂ CH ₃	2.88	Singlet (s)	3H	Diagnostic. Sharp singlet for the mesylate methyl group.
4, 5	Ar-H	7.10 - 7.15	Multiplet (m)	4H	AA'BB' system typical of para-substitution.
6	Ar-CH ₂ - (Octyl)	2.58	Triplet (t)	2H	Benzylic start of the octyl chain.
7	Alkyl Chain	1.20 - 1.35	Multiplet (m)	12H	Bulk methylene envelope.[1]
8	-CH ₃ (Terminal)	0.88	Triplet (t)	3H	Terminal methyl of the octyl chain.

2D NMR Validation (HMBC)

To prove the sulfonate is attached to the ethyl chain (and not a ring sulfonation artifact):

- Correlation: Look for a strong HMBC cross-peak between the mesylate methyl protons (δ 2.88) and the sulfonate ester carbonyl-equivalent carbon (not observable) or, more practically, the coupling of the $-\text{CH}_2\text{-OMs}$ protons (δ 4.40) to the ipso-carbon of the aromatic ring.

Infrared Spectroscopy (FT-IR)

- (S=O) Asymmetric: $\sim 1350\text{ cm}^{-1}$
- (S=O) Symmetric: $\sim 1175\text{ cm}^{-1}$
- Absence: No broad -OH stretch at 3400 cm^{-1} (confirms reaction completion).

Genotoxicity & Risk Assessment (ICH M7)

As a sulfonate ester, **4-Octylphenethyl methanesulfonate** is classified as a Class 1 Potential Genotoxic Impurity (PGI) (known mutagenic carcinogenic structures).

- Mechanism: Alkylating agent capable of transferring the octylphenethyl group to DNA bases (guanine N7 position).
- Regulatory Limit: Under ICH M7, if the compound is an intermediate, it must be purged to below the Threshold of Toxicological Concern (TTC). For lifetime exposure, this is $1.5\text{ }\mu\text{g/day}$.
- Purge Factor: Due to its high lipophilicity ($\text{LogP} > 5$), this impurity is unlikely to purge via aqueous washes. It requires crystallization or chromatographic removal.
- Detection: Standard HPLC-UV is often insufficient due to the weak chromophore of the simple benzene ring relative to the mesylate noise. LC-MS/MS (MRM mode) is required for ppm-level quantification.

Experimental Protocols

Synthesis (Lab Scale for Standard Generation)

- Dissolve 1.0 eq of 4-octylphenethyl alcohol in anhydrous Dichloromethane (DCM).
- Cool to 0°C under Nitrogen atmosphere.
- Add 1.5 eq of Triethylamine (Et₃N).
- Add 1.2 eq of Methanesulfonyl chloride (MsCl) dropwise. Exotherm expected.
- Stir at 0°C for 1 hour, then warm to Room Temperature (RT).
- Quench with saturated NaHCO₃. Extract with DCM.
- Isolate: Dry organic layer over MgSO₄, filter, and concentrate.
 - Note: The product is often a low-melting solid or viscous oil. Store at -20°C to prevent hydrolysis.

Analytical Method (LC-MS)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 50% B to 95% B over 10 mins (High organic required to elute the octyl chain).
- Detection: ESI Positive, SIM mode (Target m/z 335.1 [M+Na]).

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